

# Proper Disposal of HMN-176: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: HMN-176

Cat. No.: B15584379

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of chemical compounds is paramount. This document provides essential safety and logistical information for the proper disposal of **HMN-176**, an anticancer agent and active metabolite of the prodrug HMN-214. The following procedures are based on currently available safety data.

## Safety and Hazard Information

According to the Safety Data Sheet (SDS), **HMN-176** is not classified as a hazardous substance under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.<sup>[1]</sup> However, standard laboratory safety protocols should always be followed.

Hazard Classification	Rating
NFPA Ratings	Health: 0, Fire: 0, Reactivity: 0 <sup>[1]</sup>
HMIS-Ratings	Health: 0, Fire: 0, Reactivity: 0 <sup>[1]</sup>
GHS Label Elements	None <sup>[1]</sup>
Hazard Pictograms	None <sup>[1]</sup>
Signal Word	None <sup>[1]</sup>
Hazard Statements	None <sup>[1]</sup>

Note: While **HMN-176** is not classified as hazardous, it is intended for research use only and is not for human or veterinary diagnostic or therapeutic use.<sup>[1][2]</sup>

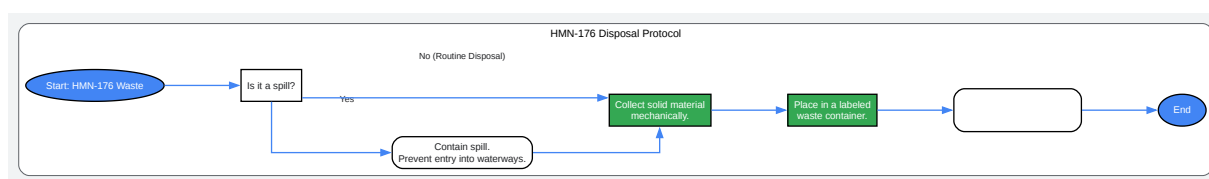
## Step-by-Step Disposal Protocol

The primary method for the disposal of **HMN-176** is straightforward, emphasizing mechanical collection and preventing environmental release.

- **Containment:** In case of a spill, prevent the substance from entering sewers or surface and ground water.<sup>[1]</sup>
- **Collection:** Carefully pick up the material mechanically.<sup>[1]</sup> This applies to the solid powder form of the compound.
- **Waste Container:** Place the collected **HMN-176** into a designated and clearly labeled waste container.
- **Disposal Route:** Dispose of the waste material in accordance with local, state, and federal regulations for non-hazardous chemical waste. Consult with your institution's environmental health and safety (EHS) department for specific guidance.

## Experimental Workflow for Disposal

The following diagram illustrates the decision-making process for the proper disposal of **HMN-176**.



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Figure 1. A flowchart outlining the procedural steps for the safe disposal of **HMN-176**.

## Chemical and Physical Properties

A summary of key chemical and physical properties of **HMN-176** is provided below for reference.

Property	Value
CAS Number	173529-10-7[1][2][3][4]
Molecular Formula	C <sub>20</sub> H <sub>18</sub> N <sub>2</sub> O <sub>4</sub> S[3][4]
Molecular Weight	382.4 g/mol [3]
Appearance	A solid[3]
Purity	≥99%[2]
Solubility	DMF: 10 mg/mL, DMSO: 10 mg/mL[3]
Storage	-20°C[2]
Stability	Stable under recommended storage conditions. No decomposition if used according to specifications.[1]
Hazardous Reactions	No dangerous reactions known.[1]
Hazardous Decomposition	No dangerous decomposition products known. [1]

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## References

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